

# H-D-Phg-OH (D-(-)- $\alpha$ -Phenylglycine): A Comprehensive Technical Guide

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: *H-D-Phg-OH*

Cat. No.: *B555899*

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

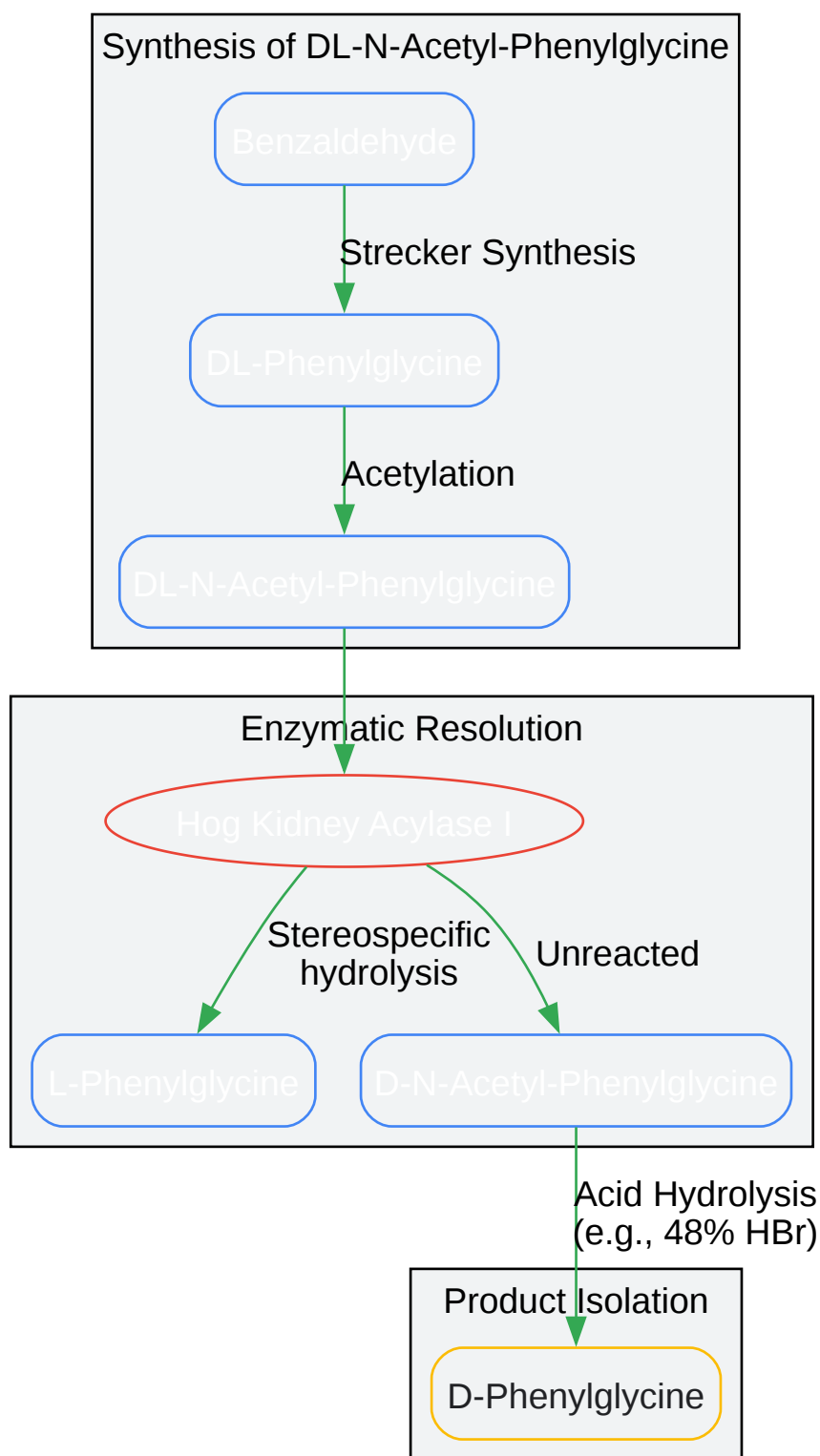
This technical guide provides a detailed overview of the structure, stereochemistry, and key chemical properties of **H-D-Phg-OH**, also known as D-(-)- $\alpha$ -Phenylglycine. It includes a summary of its physicochemical data, detailed experimental protocols for its synthesis and resolution, and visualizations to illustrate its molecular structure and relevant experimental workflows. D-phenylglycine is a non-proteinogenic amino acid that serves as a crucial chiral building block in the synthesis of various pharmaceuticals, most notably semi-synthetic  $\beta$ -lactam antibiotics like ampicillin and cephalexin.[1][2]

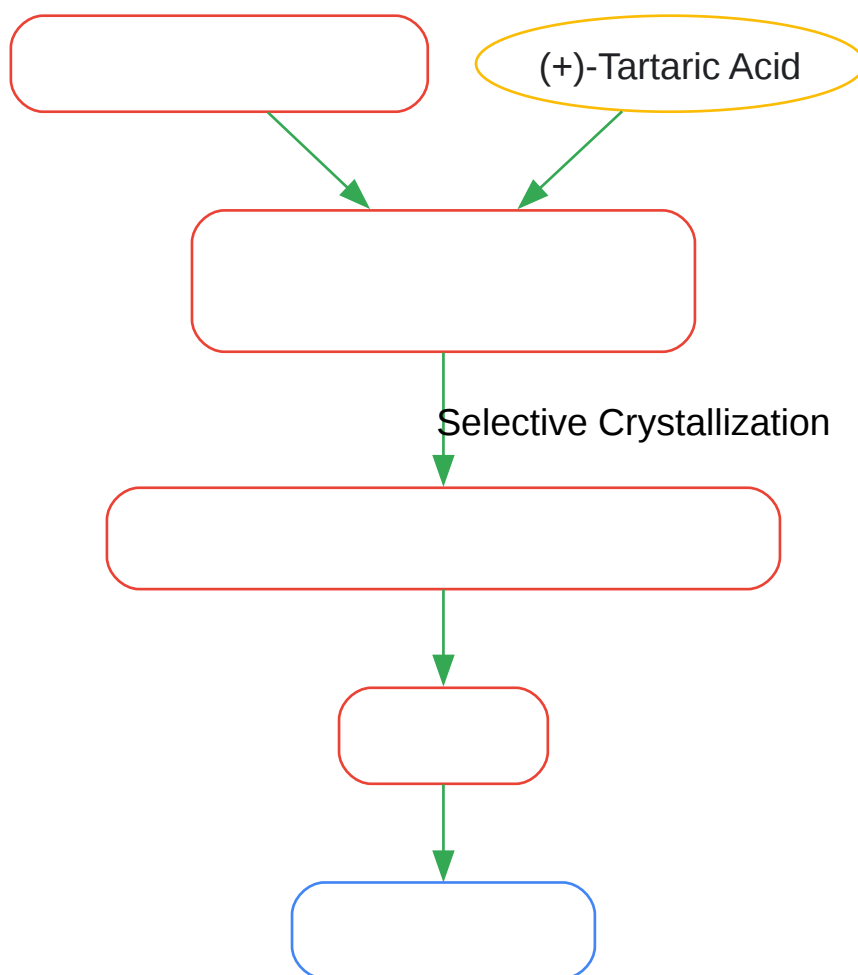
## Core Concepts: Structure and Stereochemistry

**H-D-Phg-OH** is the D-enantiomer of phenylglycine. Its chemical structure consists of a phenyl group and an amino group attached to the  $\alpha$ -carbon of a carboxylic acid. The stereochemistry at the  $\alpha$ -carbon is of the (R) configuration, which is responsible for its characteristic negative optical rotation.[3]

The IUPAC name for **H-D-Phg-OH** is (2R)-2-amino-2-phenylacetic acid.[3] It is a white crystalline solid.[4] The zwitterionic form is a significant contributor to its solid-state structure.

## Molecular Structure and Stereochemistry Diagram





[Click to download full resolution via product page](#)

#### Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: [info@benchchem.com](mailto:info@benchchem.com) or [Request Quote Online](#).

## References

- 1. US3887606A - Process for the preparation of DL-phenylglycine esters - Google Patents [patents.google.com]
- 2. researchgate.net [researchgate.net]
- 3. Phenylglycine, D- | C<sub>8</sub>H<sub>9</sub>NO<sub>2</sub> | CID 70134 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 4. Phenylglycine - Wikipedia [en.wikipedia.org]

- To cite this document: BenchChem. [H-D-Phg-OH (D-(-)- $\alpha$ -Phenylglycine): A Comprehensive Technical Guide]. BenchChem, [2025]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b555899#h-d-phg-oh-structure-and-stereochemistry\]](https://www.benchchem.com/product/b555899#h-d-phg-oh-structure-and-stereochemistry)

---

### Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

**Need Industrial/Bulk Grade?** [Request Custom Synthesis Quote](#)

## BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

### Contact

Address: 3281 E Guasti Rd  
Ontario, CA 91761, United States  
Phone: (601) 213-4426  
Email: [info@benchchem.com](mailto:info@benchchem.com)